

Morpholin-2-ol: The Dynamic Metabolite Control in ADME & SAR Profiling

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Compound of Interest

Compound Name: *Morpholin-2-ol*

CAS No.: 99839-31-3

Cat. No.: B1601490

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Executive Summary

Morpholin-2-ol (CAS: 79323-24-3, HCl salt) serves a specialized role as a reference standard and metabolite control in the development of morpholine-containing therapeutics (e.g., Aprepitant, Phenmetrazine, Timolol). Unlike static controls (e.g., DMSO), **Morpholin-2-ol** is a dynamic control used to assess chemical stability, metabolic liability, and aldehyde-mediated toxicity.

Its primary utility lies in its hemiaminal nature, existing in a pH-dependent equilibrium between the cyclic morpholinol and the open-chain amino-aldehyde. This guide details its use as a comparator for structural integrity and metabolic profiling in ADME (Absorption, Distribution, Metabolism, Excretion) assays.

Part 1: The "Control" Paradox – Stability vs. Utility

To use **Morpholin-2-ol** effectively, researchers must understand that it is not a stable endpoint but a transient intermediate. It controls for the "metabolic vulnerability" of the morpholine ring.

The Hemiaminal Equilibrium

Morpholin-2-ol is a cyclic hemiaminal. In aqueous biological media (pH 7.4), it undergoes reversible ring-opening to form (2-hydroxyethyl)aminoacetaldehyde.

- As a Control: It represents the "activated" oxidative state of a morpholine drug.
- The Challenge: Quantitation is difficult without derivatization because the compound "shapeshifts" between ring and chain forms.

Comparison of Morpholine Control Standards

Feature	Morpholine (Parent)	Morpholin-2-ol (Dynamic Control)	Morpholin-3-one (Stable Control)
Role	Negative Control (Baseline)	Metabolite Reference / Stability Probe	Oxidative Endpoint Standard
Chemical State	Stable Secondary Amine	Unstable Hemiaminal (Ring Chain)	Stable Lactam (Amide)
Assay Utility	Baseline Toxicity/Activity	Detecting Aldehyde Toxicity / Ring Opening	Quantifying Irreversible Oxidation
Detection (MS)	Single Peak	Split Peaks / Broad Peak (unless derivatized)	Single Sharp Peak
Toxicity Source	Low (Base)	High (Aldehyde formation)	Low (Inert)

Part 2: Experimental Protocols

Protocol A: LC-MS/MS Quantitation with Derivatization

Context: Because **Morpholin-2-ol** exists in equilibrium, direct LC-MS often yields poor peak shape or sensitivity. This protocol "locks" the open-chain form using reductive amination or oxime formation, allowing accurate quantitation.

Objective: Quantify **Morpholin-2-ol** levels in plasma or microsomal incubations.

Reagents:

- Derivatizing Agent: 2,4-Dinitrophenylhydrazine (DNPH) or O-Benzylhydroxylamine (OBHA).
- Internal Standard: **Morpholin-2-ol-d8** (if available) or generic analog (e.g., Phenmetrazine-d5).

Workflow:

- Sample Prep: Aliquot 50 μ L of biological matrix (plasma/microsomes).
- Quench: Add 150 μ L Acetonitrile (0.1% Formic Acid) to precipitate proteins. Centrifuge at 10,000 x g for 5 min.
- Derivatization (Locking Step):
 - Transfer supernatant to a fresh vial.
 - Add 50 μ L of OBHA solution (1 M in Pyridine/Methanol).
 - Mechanism:[1][2][3][4][5][6] OBHA reacts with the open-chain aldehyde form, shifting the equilibrium entirely to the stable oxime.
 - Incubate at 60°C for 30 minutes.
- Analysis: Inject onto LC-MS/MS (C18 column).
- Detection: Monitor the transition for the Oxime Derivative (Parent Mass + 107 Da for OBHA).

Protocol B: Chemical Stability & Ring-Opening Assay

Context: Used to determine if a drug candidate is susceptible to "bioactivation" via morpholine oxidation.

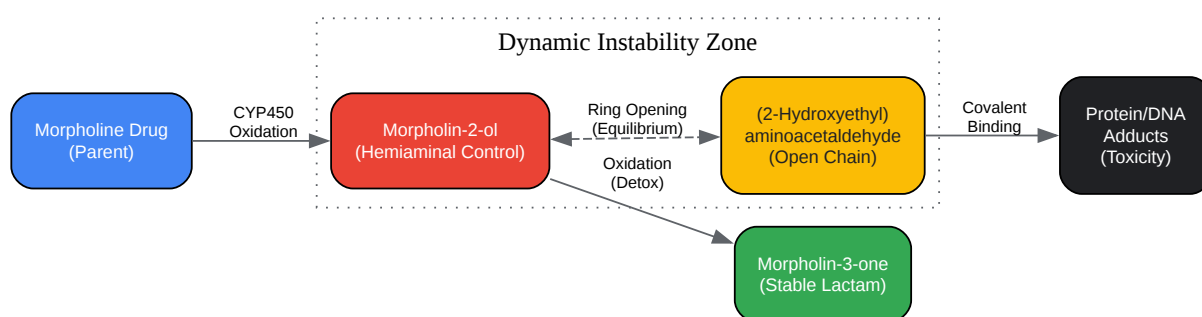
Objective: Measure the half-life (

) of **Morpholin-2-ol** to assess aldehyde exposure potential.

- Preparation: Dissolve **Morpholin-2-ol** HCl in DMSO (10 mM stock).
- Incubation: Dilute to 10 μ M in PBS (pH 7.4) at 37°C.
- Monitoring:
 - Method: UV-Vis Spectrophotometry or NMR (H).
 - Target: Appearance of the aldehyde carbonyl signal (~9.7 ppm in NMR) or reaction with Ellman's reagent (if thiol-trapping is used).
- Data Analysis: Plot
vs. Time. A rapid decay indicates high liability for aldehyde toxicity.

Part 3: Visualization of Mechanism

The following diagram illustrates the critical equilibrium that defines **Morpholin-2-ol**'s behavior as a control compound. It shows how the parent drug oxidizes to the 2-ol, which then "leaks" into the toxic aldehyde pathway.



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Caption: The "Dynamic Instability Zone" highlights why **Morpholin-2-ol** is a critical control: it sits at the fork between detoxification (Lactam) and toxicity (Aldehyde).

Part 4: Scientific Rationale & Causality

Why use Morpholin-2-ol instead of just Morpholine?

In Structure-Activity Relationship (SAR) studies, **Morpholin-2-ol** controls for the electronic effect of oxidation without the steric bulk of larger substituents.

- Causality: If a morpholine drug loses potency upon metabolism, **Morpholin-2-ol** helps determine if this is due to the loss of basicity (the hemiaminal is less basic than the amine) or the instability of the ring.

The "False Positive" Trap in Toxicity Screening

When screening morpholine drugs for hepatotoxicity, high levels of **Morpholin-2-ol** can generate false positives in protein-binding assays.

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The open-chain aldehyde binds non-specifically to lysine residues on proteins.
- Control Strategy: Use Morpholin-3-one as a counter-screen. If the 3-one is non-toxic but the 2-ol is toxic, the mechanism is confirmed as aldehyde-mediated (ring opening) rather than general scaffold toxicity.

References

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- Timolol Maleate: PubChem Compound Summary. Source: National Center for Biotechnology Information (NCBI). Context: Lists **Morpholin-2-ol** derivatives as known human metabolites of the beta-blocker Timolol.[\[1\]](#) URL:[\[Link\]](#)

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